

enflurane vs isoflurane cardiac performance comparison

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Compound Focus: Enflurane

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Comparison of Cardiac Performance Effects

The table below summarizes the key comparative effects of **enflurane** and isoflurane on cardiac performance based on experimental data.

Performance Parameter	Enflurane	Isoflurane	Experimental Context & Notes
Myocardial Contractility	Significant negative inotropic effect; most depressed at high doses [1] [2] [3]	Better preserved contractility at high doses; less depression than enflurane [1] [3]	Chronically instrumented dog model, 1.75 MAC [1] [3].
Systemic Vascular Resistance (SVR)	Decreases [4]	Decreases more significantly than enflurane [3]	The decrease in SVR is a primary reason for the drop in Mean Arterial Pressure with isoflurane [4].
Heart Rate	Moderate increase [1] [3]	Greater increase than enflurane and halothane [3]	In dogs, the increase helps maintain cardiac output [4] [3].

Performance Parameter	Enflurane	Isoflurane	Experimental Context & Notes
Coronary Blood Flow	Well-preserved even during profound hypotension [1]	Well-preserved; causes coronary vasodilation [1] [3]	No evidence of coronary steal with isoflurane in fixed coronary stenosis [4].
Myocardial Protection from Reperfusion Injury	Marginal effect on infarct size reduction [5]	No significant protection when administered only during reperfusion [5]	Rabbit model of regional myocardial ischemia. Desflurane and sevoflurane showed significant protection [5].
Sensitization to Catecholamines	Does not sensitize the heart; adrenaline can be safely used [2]	Sensitizes myocardium to epinephrine, increasing risk of arrhythmias [6]	A clinical consideration for arrhythmogenic potential [6] [2].

Detailed Experimental Protocols and Data

The conclusions above are drawn from specific experimental models. Here is a detailed look at the key methodologies.

Protocol: Equihypotensive Dose Comparison in a Chronic Dog Model

This study directly compared the effects of **enflurane** and isoflurane at doses that achieved the same level of hypotension [1].

- **Objective:** To compare the effects on cardiac performance and organ blood flow at equal hypotensive doses.
- **Model:** Chronically instrumented dogs (n=10), allowing for hemodynamic measurement in a conscious, resting state before anesthesia.
- **Measured Parameters:** Aortic and left ventricular pressures, rate of left ventricular pressure rise (dP/dt, a measure of contractility), myocardial wall thickening, cardiac output, and coronary and renal

blood flows.

- **Anesthetic Administration:** All three anesthetics (halothane, **enflurane**, isoflurane) were administered on different days to each dog at doses to reduce mean arterial pressure to 70, 45, and two intermediate pressures.
- **Key Findings:** While all anesthetics depressed cardiac performance, the depression was similar until the highest hypotensive dose (MAP = 45 mmHg). At this level, **cardiac performance was most depressed by enflurane and best maintained by isoflurane** [1].

Protocol: Myocardial Reperfusion Injury in a Rabbit Model

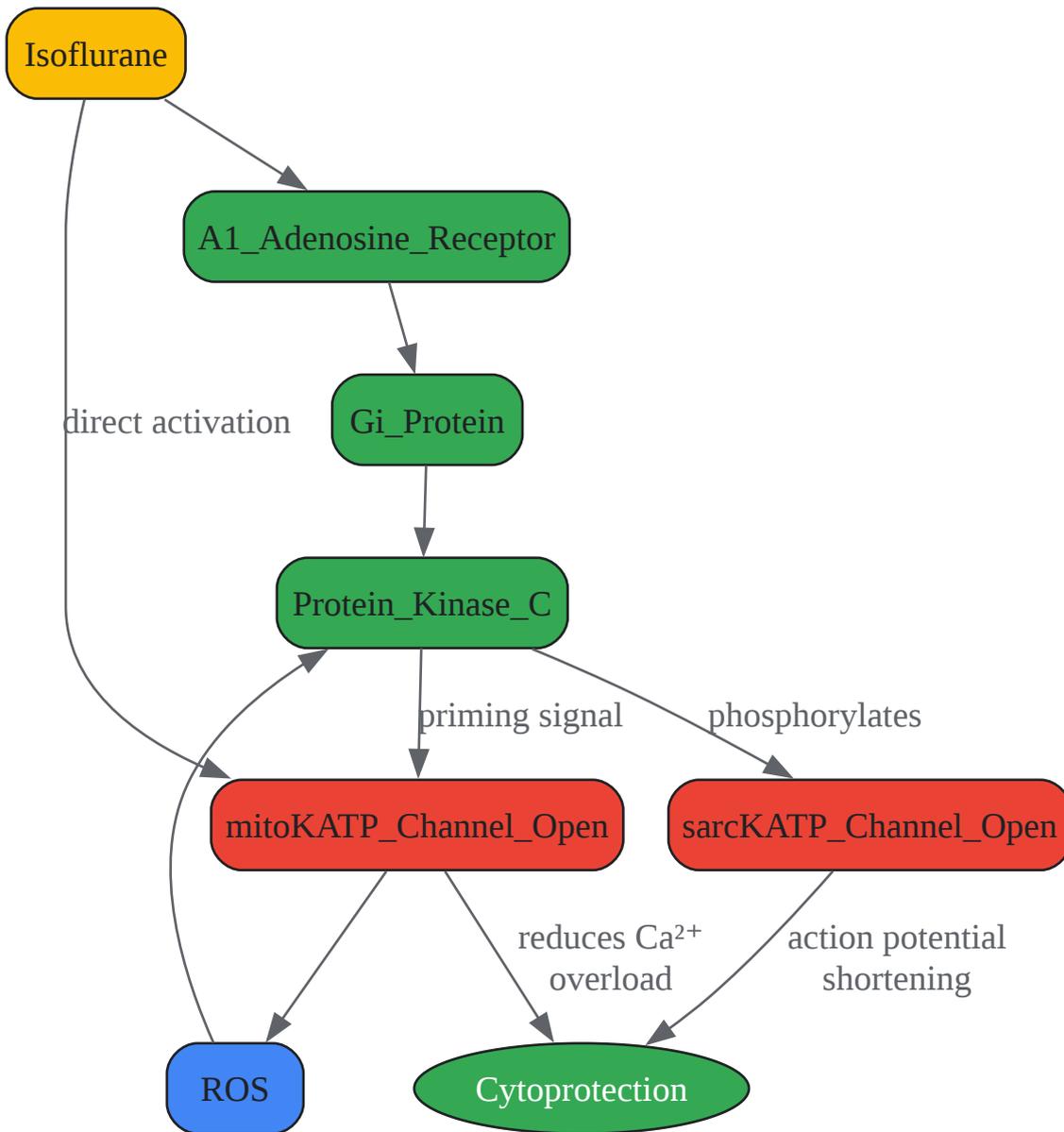
This study investigated the cardioprotective effects of volatile anesthetics administered specifically during the reperfusion phase [5].

- **Objective:** To determine the effects on myocardial reperfusion injury in vivo.
- **Model:** Chloralose-anaesthetized rabbits (n=50) subjected to 30 minutes of coronary artery occlusion followed by 120 minutes of reperfusion.
- **Measured Parameters:** Left ventricular pressure, cardiac output, and infarct size (via triphenyltetrazolium staining).
- **Anesthetic Administration:** During the first 15 minutes of reperfusion, rabbits received 1 MAC of **enflurane**, isoflurane, sevoflurane, desflurane, or no treatment (control).
- **Key Findings:** **Isoflurane showed no protective effect** on infarct size, while **enflurane** had only a marginal effect. Desflurane and sevoflurane significantly reduced infarct size, suggesting different protective mechanisms at the cellular level [5].

Mechanisms of Anesthetic-Induced Cardioprotection

Volatile anesthetics can protect the myocardium by activating innate cellular signaling pathways, a phenomenon known as anesthetic-induced preconditioning (APC). Although the data above shows isoflurane was ineffective when given only at reperfusion, other studies confirm it has protective effects when administered before ischemia, similar to ischemic preconditioning [7].

The diagram below illustrates the core signaling pathway through which isoflurane and other volatile anesthetics are thought to confer cardioprotection.



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The pathway involves:

- **Trigger Phase:** Isoflurane stimulates G-protein-coupled receptors (e.g., A1 adenosine receptors) or directly activates mitochondrial ATP-sensitive potassium (mitoKATP) channels. This leads to a small burst of **Reactive Oxygen Species (ROS)** and activation of **Protein Kinase C (PKC)** [7].
- **Effector Phase:** PKC phosphorylates and sensitizes both sarcolemmal KATP (sarcKATP) channels and mitoKATP channels. During a subsequent ischemic insult, the primed **sarcKATP channels open sooner**, shortening the action potential and reducing calcium influx, thereby decreasing energy demand. The **mitoKATP channels open** to depolarize the mitochondrial membrane, further

preventing dangerous calcium overload—a key trigger for cell death. The combined effect is **cytoprotection** [7].

Key Takeaways for Research and Development

- **Isoflurane is superior for maintaining cardiac output** during profound hypotension, as it causes less depression of myocardial contractility compared to **enflurane** [1] [3].
- **Enflurane has a more favorable arrhythmogenic profile** in the presence of catecholamines, making it a potentially safer choice in scenarios where adrenaline is required [6] [2].
- **Cardioprotection is agent and timing-dependent.** While isoflurane is a well-established preconditioning agent, it did not protect against reperfusion injury when administered only during reperfusion, unlike desflurane and sevoflurane [5]. The cellular mechanisms involve complex signaling pathways centered on KATP channels [7].

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